

thermodynamic properties of R-123a

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Compound of Interest

Compound Name: 1,2-Dichloro-1,1,2-trifluoroethane

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An In-depth Technical Guide on the Thermodynamic Properties of R-123a

This technical guide provides a comprehensive overview of the core thermodynamic properties of **1,2-dichloro-1,1,2-trifluoroethane**, commonly known as R-123a. The information is intended for researchers, scientists, and professionals in fields where precise knowledge of refrigerant properties is critical. This document summarizes key quantitative data in structured tables, details experimental methodologies for property determination, and includes visualizations of experimental workflows.

Physical and Chemical Identity

R-123a is a hydrochlorofluorocarbon (HCFC) with the chemical formula $C_2HCl_2F_3$. It is an isomer of the more commonly known R-123 (2,2-dichloro-1,1,1-trifluoroethane).

Property	Value
Chemical Name	1,2-dichloro-1,1,2-trifluoroethane
CAS Number	354-23-4[1][2][3][4][5][6]
Molecular Formula	$C_2HCl_2F_3$ [1][2][3][4][5][6]
Molar Mass	152.93 g/mol [2][4]
Synonyms	HCFC-123a, F 123a, CFC 123a[1][6]

Core Thermodynamic Properties

The following tables summarize the fundamental thermodynamic properties of R-123a.

Phase Change Properties

Property	Value	Unit
Melting Point	-78.0	°C
195.2	K	
Boiling Point	29.5	°C
302.6	K	
Critical Temperature	188.5	°C
461.6	K	

Note: Data sourced from multiple references.[\[2\]](#)

State Point Properties

Property	Value	Unit	Conditions
Density	1.50	g/cm ³	at 25 °C
Vapor Pressure	620.01	mmHg	at 25 °C

Note: Data sourced from multiple references.[\[2\]](#)

Experimental Protocols

The determination of the thermodynamic properties of refrigerants like R-123a relies on precise experimental methodologies. Below are detailed descriptions of common protocols for measuring key properties.

Viscosity Measurement: Oscillating-Disk Viscometer

The viscosity of gaseous R-123a can be measured using an oscillating-disk viscometer.[\[7\]](#) This method offers high accuracy, typically within $\pm 0.5\%$.[\[7\]](#)

Methodology:

- **Apparatus Setup:** An oscillating disk is suspended in a temperature-controlled, high-pressure chamber filled with the gaseous R-123a sample.
- **Measurement Principle:** The disk is set into oscillation, and the damping of these oscillations is measured. The degree of damping is directly related to the viscosity of the surrounding gas.
- **Relative Measurement:** The measurements are often performed relative to a gas with a well-known viscosity, such as nitrogen.^[7] The viscometer is first calibrated with the reference gas to determine instrument-specific constants.^[7]
- **Data Acquisition:** The period and logarithmic decrement of the oscillations are recorded at various temperatures and pressures.
- **Calculation:** The viscosity is calculated from the measured damping and the calibration constants. The Chapman-Enskog equation can be used to represent the viscosity at atmospheric pressure.^[7]

Thermal Conductivity Measurement: Transient Hot-Wire Method

The transient hot-wire method is a standard technique for measuring the thermal conductivity of fluids, including refrigerants like R-123a.^{[8][9]}

Methodology:

- **Apparatus:** A thin platinum wire is submerged in the R-123a liquid or vapor sample within a high-pressure cell. The wire serves as both a heating element and a resistance thermometer.^[8]
- **Heating and Measurement:** A constant current is passed through the wire, causing its temperature to rise. The rate of this temperature increase is precisely measured by monitoring the change in the wire's resistance.
- **Principle:** The rate at which the wire's temperature increases is inversely proportional to the thermal conductivity of the surrounding fluid. For a fluid with high thermal conductivity, heat dissipates more quickly, resulting in a slower temperature rise of the wire.

- **Data Analysis:** The thermal conductivity is determined from the slope of the temperature rise versus the logarithm of time.^[8] Corrections are applied for the finite heat capacity of the wire and the temperature dependence of the fluid's properties.^[8]

Density Measurement

Several methods can be employed to determine the density of liquid R-123a.

Methodology 1: Graduated Cylinder and Balance

- **Mass of Empty Cylinder:** A clean, dry graduated cylinder is weighed on an analytical balance.
- **Volume of Liquid:** A precise volume of liquid R-123a is added to the graduated cylinder.
- **Mass of Liquid and Cylinder:** The graduated cylinder containing the liquid is reweighed.
- **Calculation:** The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass by the measured volume.

Methodology 2: Water Displacement (for immiscible liquids denser than water)

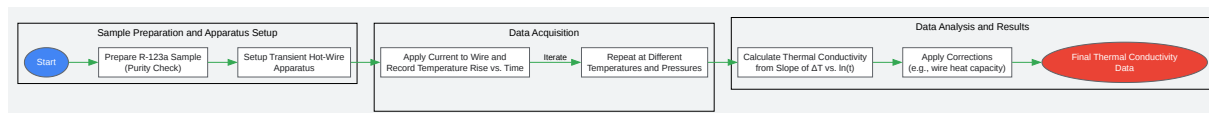
While less common for liquids, a variation of this principle can be used with immiscible liquids. A more precise method for liquids is the use of a pycnometer.

Methodology 3: Pycnometer

- **Calibration:** The exact volume of the pycnometer is determined by filling it with a liquid of known density, such as deionized water, and weighing it.
- **Sample Measurement:** The pycnometer is then filled with R-123a and weighed.
- **Calculation:** The mass of the R-123a is determined, and the density is calculated using the known volume of the pycnometer.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermal conductivity of R-123a using the transient hot-wire method.



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Caption: Workflow for Thermal Conductivity Measurement of R-123a.

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